

A Comprehensive Technical Guide on 2,6-dipyridin-2-ylpyridine-4-carboxylic acid

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Compound of Interest

Compound Name: 2,6-dipyridin-2-ylpyridine-4-carboxylic acid

Cat. No.: B130572

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of **2,6-dipyridin-2-ylpyridine-4-carboxylic acid**, a significant compound in the fields of coordination chemistry, materials science, and catalysis.

Nomenclature and Identification

The compound **2,6-dipyridin-2-ylpyridine-4-carboxylic acid** is a complex organic molecule. Its systematic and common names are crucial for accurate identification in research and development.

IUPAC Name: **2,6-dipyridin-2-ylpyridine-4-carboxylic acid**[\[1\]](#)

Synonyms: A variety of synonyms are used in literature and commercial listings for this compound. These include:

- 2,2':6',2"-Terpyridine-4'-carboxylic acid[\[1\]](#)[\[2\]](#)
- 4'-Carboxy-2,2':6',2"-terpyridine[\[1\]](#)
- 2,6-bis(2-pyridyl)pyridine-4-carboxylic acid[\[1\]](#)
- [2,2':6',2"-Terpyridine]-4'-carboxylic acid[\[1\]](#)[\[2\]](#)

- TPCA (an abbreviation for **2,6-dipyridin-2-ylpyridine-4-carboxylic acid**)[\[3\]](#)

Chemical Identifiers:

- CAS Registry Number: 148332-36-9[\[1\]](#)[\[2\]](#)
- PubChem CID: 2762749[\[1\]](#)
- Molecular Formula: C₁₆H₁₁N₃O₂[\[1\]](#)

Physicochemical Properties

Understanding the physical and chemical properties of **2,6-dipyridin-2-ylpyridine-4-carboxylic acid** is fundamental for its application in experimental settings.

Property	Value	Source
Molecular Weight	277.28 g/mol	PubChem [1]
Appearance	Crystalline solid	CymitQuimica [2]
Solubility	Slightly soluble in water. The carboxylic acid group enhances its solubility in polar solvents.	Thermo Scientific [4] , CymitQuimica [2]
Storage Temperature	2-8°C, sealed in a dry environment	Sigma-Aldrich
Stability	Stable under recommended storage conditions.	Thermo Scientific [4]
Incompatibilities	Oxidizing agents	Thermo Scientific [4]

Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **2,6-dipyridin-2-ylpyridine-4-carboxylic acid** was not found in the immediate search results, the synthesis of related pyridine-carboxylic acid derivatives often involves multi-step chemical reactions. For instance, the synthesis of 4-substituted pyridine-2,6-dicarboxylic acid derivatives can be achieved

through a one-pot reaction involving pyruvates, aldehydes, and a pyrrolidine-acetic acid catalyst to form dihydropyran derivatives, which are then reacted with ammonium acetate.[5] Another general approach for creating similar structures is the Kröhnke pyridine synthesis, which involves the condensation of α -pyridinium methyl ketone salts with α,β -unsaturated carbonyl compounds.[6]

A more detailed literature search would be required to identify the specific synthetic route and purification methods for **2,6-dipyridin-2-ylpyridine-4-carboxylic acid**.

Applications in Research and Development

2,6-dipyridin-2-ylpyridine-4-carboxylic acid's unique structure as an organic tridentate chelating ligand makes it a valuable compound in various scientific applications.[3]

- Catalysis: It forms stable complexes with metal ions, acting as a supporting ligand to modulate the reactivity and selectivity of metal catalysts. These catalysts are crucial for a wide range of chemical transformations in organic synthesis and industrial processes.[3]
- Materials Science: It serves as a building block for metal-organic frameworks (MOFs) and coordination polymers. These materials have tailored porosity and functionality, making them useful for gas storage, separation technologies, and as supports for catalytic processes.[2][3]
- Biochemical Research: Its ability to interact with biological molecules and metal ions within biological systems makes it a tool for understanding complex biological processes and for the development of targeted therapeutic agents.[3]
- Dyestuff Intermediate: The compound is also utilized as an intermediate in the synthesis of dyes.[4]

Signaling Pathways and Experimental Workflows

Currently, there is no readily available information from the search results detailing specific signaling pathways in which **2,6-dipyridin-2-ylpyridine-4-carboxylic acid** is directly involved. Its primary role, as described in the literature, is that of a chelating agent and a building block for larger molecular structures.[2][3]

An experimental workflow involving this compound would typically follow a logical progression from synthesis and purification to its application as a ligand in the formation of metal complexes or as a monomer in polymerization reactions.

Below is a generalized workflow for the utilization of **2,6-dipyridin-2-ylpyridine-4-carboxylic acid** in the synthesis of a metal-organic framework (MOF).

Generalized Workflow for MOF Synthesis

Compound Preparation

Synthesis of
2,6-dipyridin-2-ylpyridine-4-carboxylic acid

Purification and
Characterization (e.g., NMR, MS)

MOF Assembly

Mixing of Ligand and
Metal Salt in Solvent

Solvothermal or
Hydrothermal Reaction

Isolation of MOF Crystals
(e.g., Filtration)

Material Characterization

Structural Analysis
(e.g., XRD, SEM)

Property Measurement
(e.g., Gas Adsorption, Catalytic Activity)

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A generalized experimental workflow for the synthesis and characterization of a Metal-Organic Framework (MOF) using **2,6-dipyridin-2-ylpyridine-4-carboxylic acid** as a ligand.

Safety and Handling

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **2,6-dipyridin-2-ylpyridine-4-carboxylic acid** is associated with the following hazards:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

Precautionary Statements:

- P264: Wash skin thoroughly after handling.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302+P352: IF ON SKIN: Wash with plenty of water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

For complete safety information, refer to the Material Safety Data Sheet (MSDS) provided by the supplier.

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References

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